

Personal protective equipment for handling Pinostrobin

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Essential Safety and Handling Guide for Pinostrobin

For researchers, scientists, and drug development professionals, ensuring personal and environmental safety is paramount when handling chemical compounds like **Pinostrobin**. This guide provides crucial, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment. Adherence to these protocols is critical for mitigating potential hazards.

Physical and Chemical Properties of Pinostrobin

A clear understanding of **Pinostrobin**'s properties is foundational to its safe handling.





Property	Value	
Molecular Formula	C ₁₆ H ₁₄ O ₄	
Molecular Weight	270.28 g/mol	
Appearance	White to yellow solid powder	
CAS Number	480-37-5	
Melting Point	152 °C	
Boiling Point	494.9°C at 760mmHg	
Solubility	Practically insoluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.[1][2]	
Storage Temperature	2°C - 8°C in a dry, cool, and well-ventilated place.[3][4] Keep container tightly closed.[3][5]	

Hazard Identification and GHS Classification

Pinostrobin is classified with the following hazards according to the Globally Harmonized System (GHS)[6][7]:

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation[3][6][7]	Warning	GHS07
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation[6][7]	Warning	GHS07
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[6]	Warning	GHS07

Toxicity Data



While comprehensive human toxicity data is limited, preclinical studies provide some insight:

Metric	Value
Acute Oral Toxicity (Rats)	No deaths or toxicological signs were observed following a single oral administration of 500 mg/kg.[8][9]
Mutagenicity (Rats)	Non-mutagenic in male Wistar rats at doses of 1-100 mg/kg over 7 days.[9]
Cytotoxicity (CCRF-CEM cells)	IC ₅₀ = 10.2 μM[10]
Cytotoxicity (HeLa, Ca Ski, SiHa cells)	Effectively induces apoptosis at concentrations of 0-200 μM over 24-96 hours, with no toxicity to non-cancerous HEK293 cells.[8]

Personal Protective Equipment (PPE) for Handling Pinostrobin

The selection and proper use of PPE is the primary defense against chemical exposure.



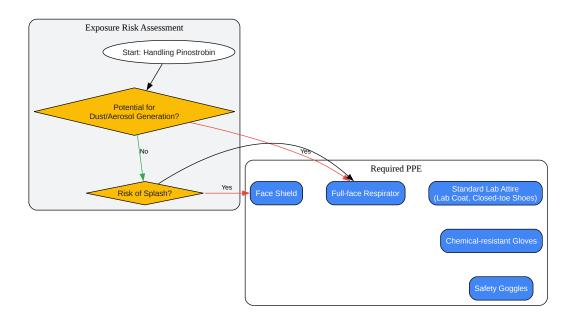
Body Area	Required PPE	Specifications & Standards
Eyes/Face	Safety Goggles with side- shields	Goggles should be tightly fitting and conform to EN 166 (EU) or NIOSH (US) standards.[3]
Hands	Chemical-resistant gloves	Use chemical-impermeable gloves.[3]
Body	Protective clothing	Wear suitable protective clothing to avoid skin contact. [3]
Respiratory	Full-face respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, irritation or other symptoms are experienced, or if handling in a poorly ventilated area.[3][11]

Safe Handling and Experimental Workflow

A systematic approach to handling **Pinostrobin**, from preparation to disposal, is essential to minimize risk.







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